

An In-depth Technical Guide to the Physicochemical Properties of 2-Heptynal

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Compound of Interest

Compound Name: **2-Heptynal**

Cat. No.: **B160191**

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This guide provides a detailed overview of the available physicochemical data for **2-Heptynal**, with a focus on its boiling and melting points. Due to the limited availability of experimentally determined values for **2-Heptynal** in public literature, this document also furnishes comprehensive, standard experimental protocols for the determination of these critical physical properties.

Physicochemical Data for 2-Heptynal

A thorough review of scientific databases indicates that experimentally determined boiling and melting points for **2-Heptynal** are not readily available in the cited literature. The PubChem entry for **2-Heptynal** (CID 549253) lists computed properties but does not contain experimental data for its boiling or melting point[1].

For reference, the properties of the structurally related compound, 2-heptanol, are well-documented.

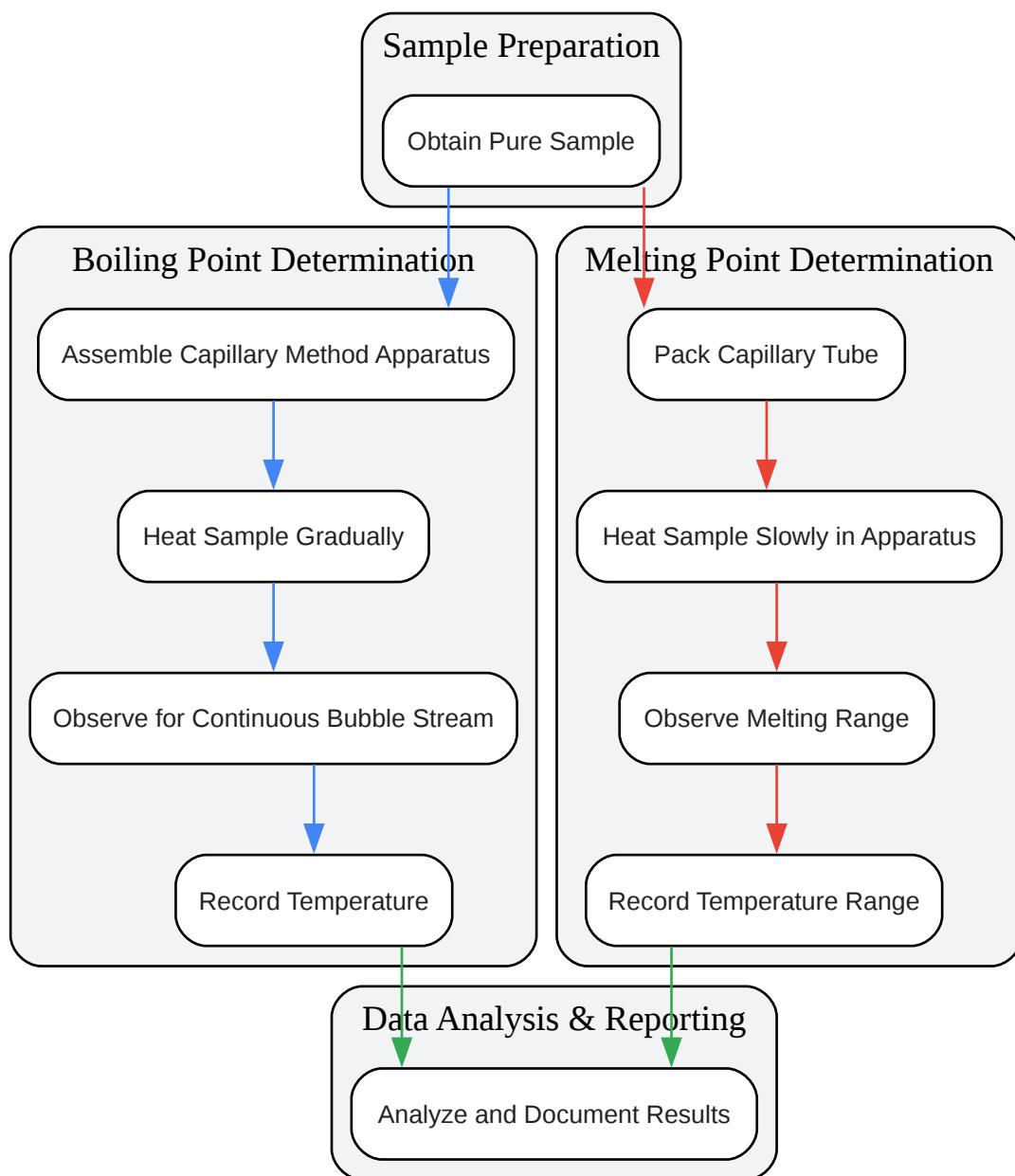
Table 1: Physicochemical Data for 2-Heptanol

Property	Value	Source
Boiling Point	158-162 °C	[2] [3] [4]
Melting Point	-30.15 °C	[3] [5]
Density	0.817 g/mL at 25 °C	[3]
Molecular Formula	C ₇ H ₁₆ O	[2] [4] [5]
Molecular Weight	116.20 g/mol	[2]

Experimental Protocols for Property Determination

The following sections detail standardized laboratory procedures for the determination of boiling and melting points, which can be applied to compounds such as **2-Heptynal**.

Experimental Workflow for Physical Property Determination



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Caption: Workflow for determining boiling and melting points.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^[6] A common and effective method for determining the boiling point of a small liquid sample is the capillary method.^[7]

Apparatus and Materials:

- Thiele tube or similar heating bath apparatus[8]
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)[8]
- Liquid sample (e.g., **2-Heptynal**)
- Heating source (e.g., Bunsen burner or hot plate)
- Stand and clamps

Procedure:

- Sample Preparation: Place a small amount of the liquid sample into the test tube.
- Capillary Insertion: Insert the capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the liquid surface.[8]
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in the heating bath (Thiele tube with mineral oil).[8]
- Observation: Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.[7]
- Boiling Point Identification: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube.[7]
- Recording Temperature: Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the bubbling ceases and the liquid begins to enter the capillary tube.[8] Record this temperature.

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state.[9] It is a crucial indicator of a compound's purity, with pure substances typically exhibiting

a sharp melting range.[10]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns) or Thiele tube setup[11]
- Capillary tubes (sealed at one end)[12]
- Solid sample (finely powdered)
- Thermometer
- Heating bath (if using Thiele tube)

Procedure:

- Sample Preparation: Ensure the solid sample is dry and finely powdered.
- Capillary Packing: Pack a small amount of the powdered sample into the open end of a capillary tube, tapping gently to ensure the solid is compacted at the sealed end.[11][12]
- Apparatus Setup:
 - Melting Point Apparatus: Place the packed capillary tube into the designated slot in the apparatus.[11]
 - Thiele Tube: Attach the capillary tube to a thermometer and immerse it in the heating oil within the Thiele tube.[10]
- Heating: Begin heating the apparatus. For an unknown sample, a rapid initial heating can be performed to determine an approximate melting range. Subsequently, a new sample should be heated slowly (1-2 °C per minute) as the temperature approaches the approximate melting point.
- Observation and Recording: Observe the sample through the magnifying lens of the apparatus. Record the temperature at which the first signs of melting are observed and the temperature at which the entire sample has liquefied. This range is the melting point of the substance.

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